

# Methoxypropyl Acetate: A Comprehensive Laboratory Safety Guide

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## Compound of Interest

Compound Name: *Methoxypropyl acetate*

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This in-depth technical guide provides a comprehensive overview of the safe handling and use of **Methoxypropyl acetate** in a laboratory setting. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and potential hazards. This guide is intended to supplement, not replace, formal safety training and institutional protocols.

## Chemical Identification and Physical Properties

**Methoxypropyl acetate**, also known as Propylene glycol monomethyl ether acetate (PGMEA), is a colorless liquid with a mild, ether-like odor. It is widely used as a solvent in various laboratory and industrial applications.

Property	Value	References
Chemical Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	132.16 g/mol	[1][2]
CAS Number	108-65-6	[3][4][5][6]
Appearance	Colorless clear liquid	[3][4][5]
Odor	Sweet, ether-like	[1][4]
Boiling Point	146 °C / 294.8 °F @ 760 mmHg	[5]
Melting Point	-87 °C / -124.6 °F	[5]
Flash Point	42 °C / 107.6 °F	[5]
Solubility	Miscible with most organic solvents, slightly soluble in water.	[1]

## Hazard Identification and Classification

**Methoxypropyl acetate** is classified as a flammable liquid and may cause drowsiness or dizziness.[3][7] It is crucial to handle this chemical in well-ventilated areas and away from ignition sources.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[3][6][8]
- H336: May cause drowsiness or dizziness.[3]

Precautionary Statements (Prevention):

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3][5][6][8]
- P240: Ground/bond container and receiving equipment.[3][4][5][6]

- P241: Use explosion-proof electrical/ventilating/lighting equipment.[3][5][6][8]
- P242: Use non-sparking tools.[3][5][6][8]
- P243: Take action to prevent static discharges.[3][5][6][7]
- P261: Avoid breathing mist or vapour or spray.[3][7]
- P271: Use only outdoors or in a well-ventilated area.[3][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5][7][8]

## Toxicological Data

The toxicological data for **Methoxypropyl acetate** indicates a low order of acute toxicity. The primary health effects observed at high concentrations are irritation to the eyes and respiratory tract, and central nervous system depression.[9]

Test	Species	Route	Value	Guideline	References
Acute Oral Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg	similar to OECD 401	[10]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5,000 mg/kg	similar to OECD 402	[10]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 23.5 mg/l (6 h)	similar to OECD 403	[10]
Skin Irritation	Rabbit	Dermal	No skin irritation	OECD 404	[6]
Eye Irritation	Rabbit	Ocular	No eye irritation	OECD 405	[6]

## Ecological Information

**Methoxypropyl acetate** is considered readily biodegradable and is not expected to bioaccumulate.[3][10]

Test	Result	Guideline	References
Ready Biodegradability	83% BOD of ThOD (28 d)	OECD 301F	[3]
Toxicity to Fish (LC50, 96h)	134 mg/l (Oncorhynchus mykiss)	OECD 203	[3]
Toxicity to Daphnia (EC50, 48h)	> 500 mg/l (Daphnia magna)	-	[6]

## Experimental Protocols

The toxicological and ecotoxicological data presented are based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines. The following are brief overviews of the methodologies for key experiments.

### Acute Oral Toxicity (OECD Guideline 401)

This test determines the lethal dose 50 (LD50), which is the single dose of a substance that can be expected to cause death in 50% of the test animals.[11][12]

- Test Animals: Typically, rats are used and are fasted before the administration of the substance.[11]
- Administration: The test substance is administered in graduated doses to several groups of animals via gavage.[11]
- Observation: Animals are observed for signs of toxicity and mortality over a period of time. [11]
- Data Analysis: The LD50 value is statistically derived from the dose-response data.[11]

## Acute Dermal Irritation (OECD Guideline 404)

This method assesses the potential of a substance to cause skin irritation.[1][13][14][15][16]

- Test Animal: The albino rabbit is the preferred species.[1][13]
- Application: A single dose of the test substance is applied to a small area of the animal's shaved skin. An untreated area serves as a control.[1][16]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[14][15]
- Scoring: The degree of irritation is scored to evaluate the severity and reversibility of the effects.[16]

## Acute Eye Irritation (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[5][17][18][19][20]

- Test Animal: The albino rabbit is the preferred species.[17][18]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.[5][18]
- Observation: The eyes are examined for lesions of the conjunctiva, cornea, and iris at specific intervals (1, 24, 48, and 72 hours).[18]
- Evaluation: The degree of irritation is scored to assess the severity and reversibility of the effects.[18]

## Fish, Acute Toxicity Test (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a short period.[2][21][22][23][24]

- Test System: A suitable fish species, such as the Zebrafish (*Brachydanio rerio*), is used.[22][24]

- Exposure: Fish are exposed to at least five concentrations of the test substance in a geometric series for a period of 96 hours.[21][23]
- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.[2][21]
- Data Analysis: The LC50 is calculated using statistical methods.[22]

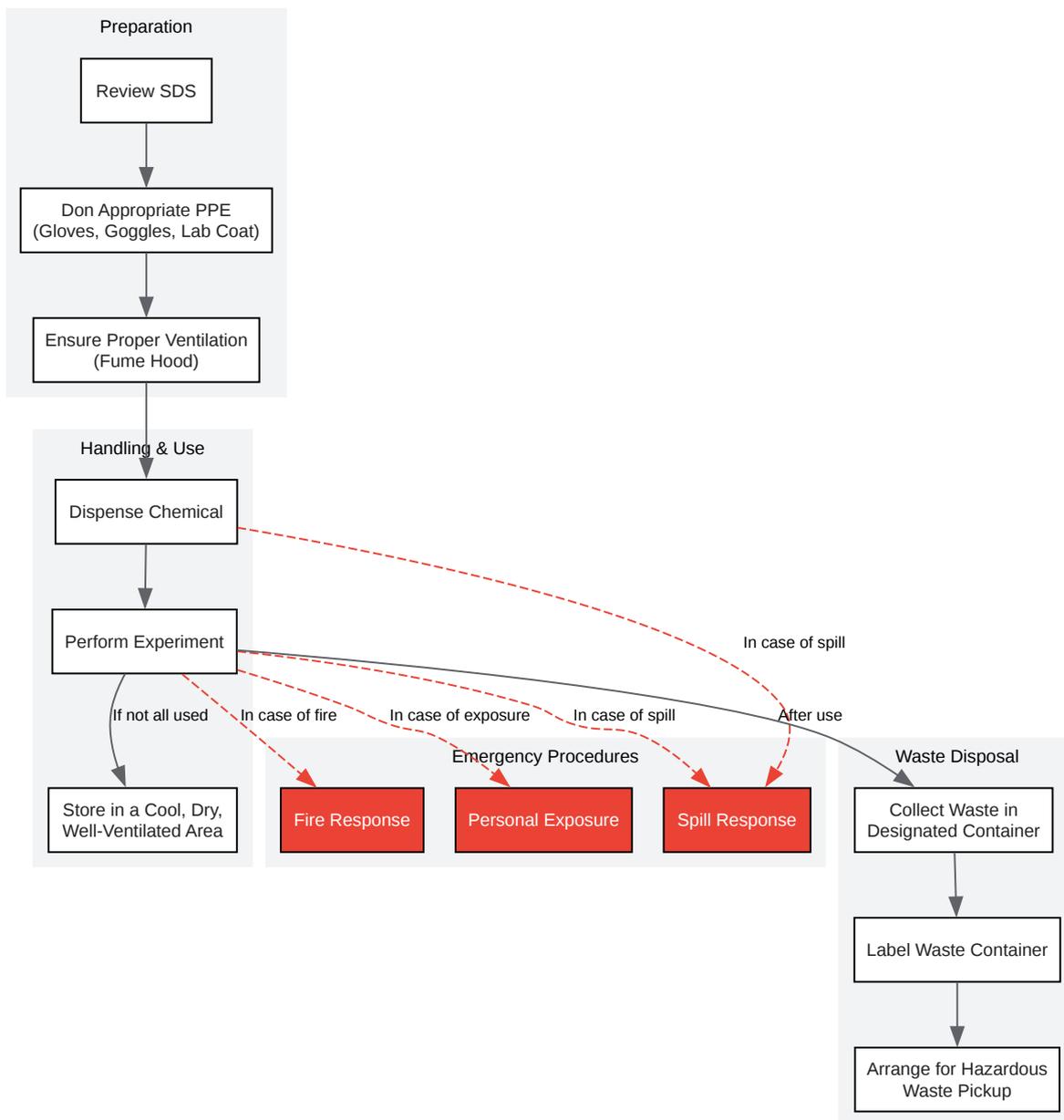
## Ready Biodegradability - Manometric Respirometry Test (OECD Guideline 301F)

This method assesses the potential for a substance to be readily biodegradable by aerobic microorganisms.[3][4][6][7][8]

- Principle: The test measures the oxygen consumed by a microbial population while degrading the test substance in a closed respirometer.[3][8]
- Inoculum: Activated sludge from a domestic wastewater treatment plant is typically used as the microbial source.[6]
- Procedure: A solution of the test substance in a mineral medium is inoculated with the microorganisms and incubated in a closed flask. The consumption of oxygen is measured over 28 days.[4][8]
- Result: If the substance reaches a certain percentage of its theoretical oxygen demand (typically 60%) within a 10-day window during the 28-day period, it is considered readily biodegradable.[6]

## Laboratory Handling and Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methoxypropyl acetate** in a laboratory setting, from preparation to disposal.



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*Safe Handling Workflow for **Methoxypropyl Acetate***

## First-Aid Measures

In the event of exposure to **Methoxypropyl acetate**, the following first-aid measures should be taken:

- Inhalation: Remove the victim to fresh air. If rapid recovery does not occur, seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water.[4][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[4][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4][6]

## Fire-Fighting Measures

**Methoxypropyl acetate** is a flammable liquid.

- Suitable Extinguishing Media: Use alcohol-resistant foam, water spray or fog, dry chemical powder, or carbon dioxide.[4][6]
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[4][6]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5][7] Burning can produce carbon monoxide and carbon dioxide.[4][5]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus.[4][5]

## Accidental Release Measures

In the event of a spill, take the following steps:

- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames.[4][5]
- Ventilate the Area: Ensure adequate ventilation.[8]

- Contain the Spill: Use an appropriate absorbent material to contain the spill.[4][8]
- Clean Up: Collect the absorbed material into a suitable container for disposal.[4][8]
- Personal Protection: Wear appropriate personal protective equipment during cleanup.[8]

## Handling and Storage

- Handling: Handle in a well-ventilated area, away from ignition sources.[4] Use non-sparking tools and take precautionary measures against static discharge.[5][8] Avoid contact with skin, eyes, and clothing.[4]
- Storage: Store in a cool, dry, well-ventilated place away from sunlight and heat sources.[4][5] Keep containers tightly closed.[4][5] Store away from strong oxidizing agents.[4]

## Personal Protective Equipment

- Eye/Face Protection: Wear safety goggles or a face shield.[4][5]
- Skin Protection: Use solvent-resistant gloves (e.g., nitrile).[4] Wear protective clothing to prevent skin contact.[5]
- Respiratory Protection: If ventilation is inadequate, use an appropriate respirator with a filter for organic vapors.[3][4]

This guide is intended for informational purposes and should be used in conjunction with your institution's specific safety protocols and the manufacturer's safety data sheet. Always prioritize safety in the laboratory.

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